

# Foundational Understanding: A Metabolically Stable Adenosine Analog

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## Compound of Interest

Compound Name: 2-Chloroadenosine hemihydrate

Cat. No.: B1593237

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2-Chloroadenosine (2-CADO) is a synthetic derivative of the endogenous nucleoside, adenosine. The key structural modification—the substitution of a chlorine atom at the 2-position of the purine ring—confers a significant advantage over native adenosine: enhanced metabolic stability.<sup>[1][2][3][4]</sup> This stability arises because the chlorine atom sterically hinders the action of adenosine deaminase, the primary enzyme responsible for the rapid degradation of adenosine in vivo.<sup>[5]</sup> Consequently, 2-Chloroadenosine exhibits a more prolonged and predictable biological effect, making it an invaluable pharmacological probe for investigating adenosine signaling pathways.<sup>[4][6]</sup> It is typically supplied as a hemihydrate, meaning one water molecule is associated with every two molecules of 2-Chloroadenosine.<sup>[7][8][9]</sup>

## Core Chemical and Physical Properties

A precise understanding of the physicochemical properties of **2-Chloroadenosine hemihydrate** is fundamental for its effective use in experimental settings, from accurate stock solution preparation to ensuring its integrity throughout an assay.

Property	Value	Source(s)
Chemical Name	6-Amino-2-chloropurine riboside hemihydrate	[7][10]
Synonyms	2-CADO, HEMIHYDRATE	[11]
CAS Number	81012-94-4	[7][8][11][12][13]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> ClN <sub>5</sub> O <sub>4</sub> · 0.5H <sub>2</sub> O or C <sub>20</sub> H <sub>26</sub> Cl <sub>2</sub> N <sub>10</sub> O <sub>9</sub>	[7][9][12][13]
Molecular Weight	310.69 g/mol	[7][8][12]
Appearance	White to off-white solid/powder	[7][14]
Melting Point	~160-162 °C (with decomposition)	[7][8][15]
Purity	≥97%	[7][12][13]
SMILES String	O[C@H]1O[C@@H]1CO.O	[7]
Storage	Store at 2-8°C or in freezer at -20°C; Keep in dark place, Inert atmosphere	[5][13]

## Solubility Profile

The choice of solvent is critical for bioavailability in both in vitro and in vivo studies. Inappropriate solvent selection can lead to precipitation and inaccurate concentration calculations.

Solvent	Maximum Concentration	Source(s)
Water	~25 mM (~7.54 mg/mL)	[2][16]
DMSO	~100 mM (~30.17 mg/mL)	[2][16]

## Stability Considerations

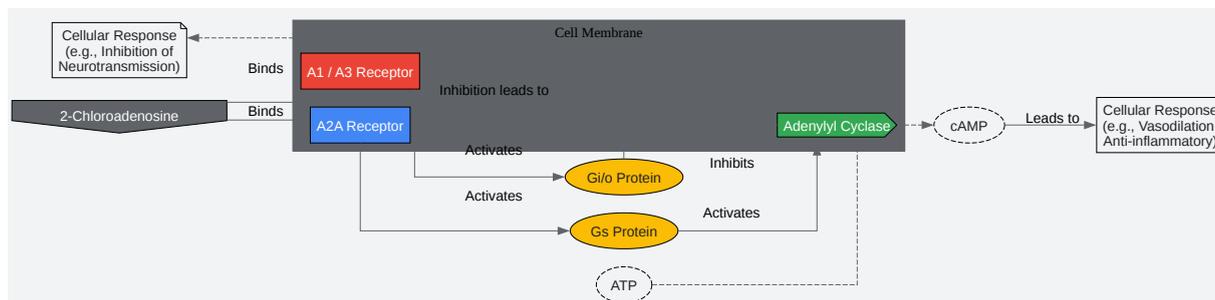
While metabolically stable against enzymatic degradation, the chemical stability of 2-Chloroadenosine is pH-dependent. Studies on the related compound 2-chloro-2'-deoxyadenosine show it is stable at neutral and basic pH but undergoes rapid acid-catalyzed hydrolysis of the glycosidic bond at acidic pH, which releases the 2-chloroadenine base.[17] It is crucial to maintain physiological or slightly basic pH in stock solutions and experimental buffers to prevent degradation.

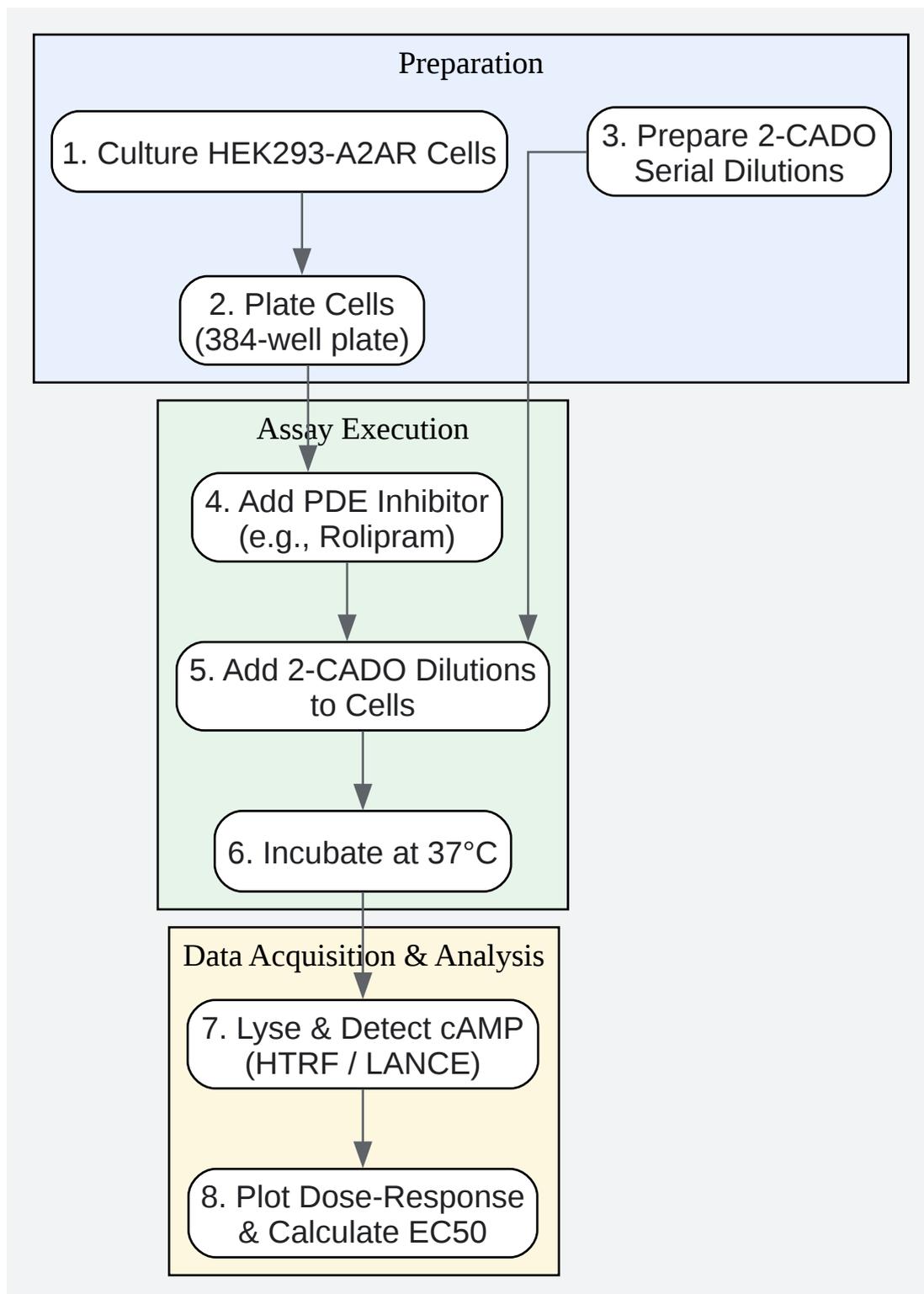
## Mechanism of Action: Non-Selective Adenosine Receptor Agonism

2-Chloroadenosine functions as a potent, non-selective agonist for the G protein-coupled adenosine receptor family.[3][4][6] It binds to A<sub>1</sub>, A<sub>2a</sub>, and A<sub>3</sub> receptor subtypes with nanomolar affinity, initiating distinct downstream signaling cascades.[2][16][18] This broad activity profile allows for the general stimulation of adenosine pathways, though it necessitates careful experimental design to dissect the effects of individual receptor subtypes.

Receptor Subtype	Binding Affinity (K <sub>i</sub> )	Primary G-Protein Coupling	Downstream Effect on cAMP	Source(s)
A <sub>1</sub>	300 nM	G <sub>i</sub> /G <sub>o</sub>	↓ (Inhibition of Adenylyl Cyclase)	[2][16]
A <sub>2a</sub>	80 nM	G <sub>s</sub>	↑ (Stimulation of Adenylyl Cyclase)	[2][16]
A <sub>3</sub>	1900 nM	G <sub>i</sub>	↓ (Inhibition of Adenylyl Cyclase)	[2][16]

The differential coupling to G proteins is the mechanistic basis for its opposing effects on cyclic AMP (cAMP) levels, a key second messenger. Activation of A<sub>1</sub> and A<sub>3</sub> receptors inhibits adenylyl cyclase, leading to a decrease in intracellular cAMP, while A<sub>2a</sub> receptor activation stimulates adenylyl cyclase, causing a cAMP increase.[19][20]





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Caption: Experimental workflow for a cAMP functional assay.

## Safety, Handling, and Storage

Proper handling is imperative for researcher safety and maintaining compound integrity.

- **Safety:** 2-Chloroadenosine is harmful if swallowed, in contact with skin, or if inhaled. It may cause skin and serious eye irritation. [1] It is also suspected of damaging fertility or the unborn child. Always handle with appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask in a well-ventilated area. [7]\* **Storage:** Store the solid compound in a tightly sealed container in a dark, inert atmosphere at 2-8°C for short-term storage or under -20°C for long-term stability. [5][13] Prepare solutions fresh if possible; if storage is required, aliquot and store at -20°C for up to one month. [16]

## Conclusion

**2-Chloroadenosine hemihydrate** remains a vital compound in pharmacology and drug discovery. Its enhanced stability compared to endogenous adenosine, coupled with its potent, broad-spectrum agonism at adenosine receptors, provides a reliable platform for investigating complex physiological and pathological processes. By understanding its chemical properties, mechanism of action, and the rationale behind its use in carefully designed experiments, researchers can continue to leverage this tool to unlock new therapeutic strategies for a host of diseases.

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- To cite this document: BenchChem. [Foundational Understanding: A Metabolically Stable Adenosine Analog]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593237#2-chloroadenosine-hemihydrate-chemical-structure-and-properties]

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